

Ethoxydiisobutylaluminium: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethoxydiisobutylaluminium

Cat. No.: B100121

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety and handling precautions required when working with **ethoxydiisobutylaluminium**. Due to its hazardous properties, strict adherence to established protocols is paramount to ensure the safety of laboratory personnel and the integrity of research. This document synthesizes available safety data and provides detailed procedural guidance for the use of this pyrophoric and water-reactive compound.

Hazard Identification and Classification

Ethoxydiisobutylaluminium is a hazardous chemical that presents significant risks if not handled properly. It is classified as a pyrophoric liquid, meaning it can ignite spontaneously in air. Furthermore, it reacts violently with water, releasing flammable gases.

Summary of Hazards:

- **Pyrophoric:** Spontaneously flammable in air.
- **Water-Reactive:** Reacts violently with water, producing flammable ethanol.
- **Health Hazards:** Contact can cause severe skin and eye irritation or burns. Inhalation of fumes can lead to respiratory irritation.

Physical and Chemical Properties

Specific quantitative data for many physical and chemical properties of **ethoxydiisobutylaluminium** are not readily available in public literature. The following table summarizes the available information.

Property	Value
Chemical Formula	C ₁₀ H ₂₃ AlO[1]
Molecular Weight	186.27 g/mol [1]
CAS Number	15769-72-9[1][2]
Boiling Point	125-126 °C at 2 Torr[3]
Appearance	Data not available
Density	Data not available
Flash Point	Data not available
Solubility	Reacts violently with water.

Toxicological Data and Exposure Limits

Comprehensive toxicological data, such as LD50 and LC50 values, for **ethoxydiisobutylaluminium** are not publicly available. Similarly, specific occupational exposure limits (PEL, TLV) have not been established for this compound. In the absence of specific data, it should be handled as a substance with high potential for causing severe tissue damage upon contact. All handling procedures should be designed to prevent any direct contact with the skin, eyes, or respiratory system.

Safe Handling Protocols

The pyrophoric and water-reactive nature of **ethoxydiisobutylaluminium** necessitates the use of specialized handling techniques to prevent exposure to air and moisture. The following protocols are based on best practices for handling pyrophoric liquids.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when working with **ethoxydiisobutylaluminium**.

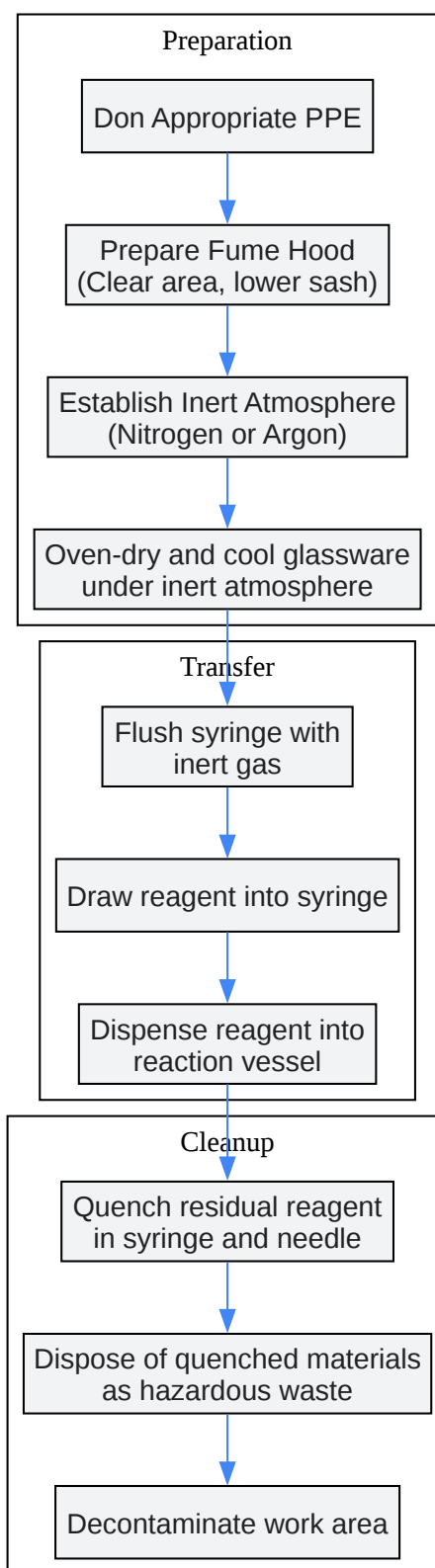
PPE Category	Specification
Hand Protection	Wear nitrile gloves as a primary layer, with a secondary pair of chemical-resistant gloves (e.g., neoprene or butyl rubber) worn over them.
Eye Protection	Chemical splash goggles and a face shield are required.
Body Protection	A flame-resistant lab coat must be worn. For larger quantities, a chemical-resistant apron over the lab coat is recommended.
Footwear	Closed-toe shoes are mandatory.

Engineering Controls

- **Fume Hood:** All manipulations must be performed in a certified fume hood with the sash positioned as low as possible.
- **Inert Atmosphere:** Handling of **ethoxydiisobutylaluminium** requires the use of an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture. This is typically achieved using a glovebox or Schlenk line techniques.
- **Clear Workspace:** The work area within the fume hood should be free of clutter and flammable materials.

Experimental Workflow for Safe Transfer of Ethoxydiisobutylaluminium

The following diagram illustrates the general workflow for safely transferring a pyrophoric liquid like **ethoxydiisobutylaluminium** using a syringe.



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Safe transfer workflow for **ethoxydiisobutylaluminum**.

Detailed Methodologies for Safe Handling

Syringe Transfer (for small volumes):

- Preparation: Ensure all glassware is oven-dried and cooled under an inert atmosphere. The reagent bottle should be securely clamped in the fume hood.
- Inert Gas Purge: Purge a gas-tight syringe with inert gas by drawing and expelling the gas multiple times.
- Reagent Withdrawal: Pierce the septum of the reagent bottle with the syringe needle and slowly withdraw the desired volume of **ethoxydiisobutylaluminium**. It is advisable to draw a small amount of inert gas into the syringe after the liquid to act as a buffer.
- Transfer: Quickly and carefully transfer the syringe to the reaction vessel and dispense the reagent.
- Quenching: Immediately after use, rinse the syringe and needle with a dry, inert solvent (e.g., hexane) and quench the residue in a separate flask containing a less reactive alcohol (e.g., isopropanol) under an inert atmosphere.

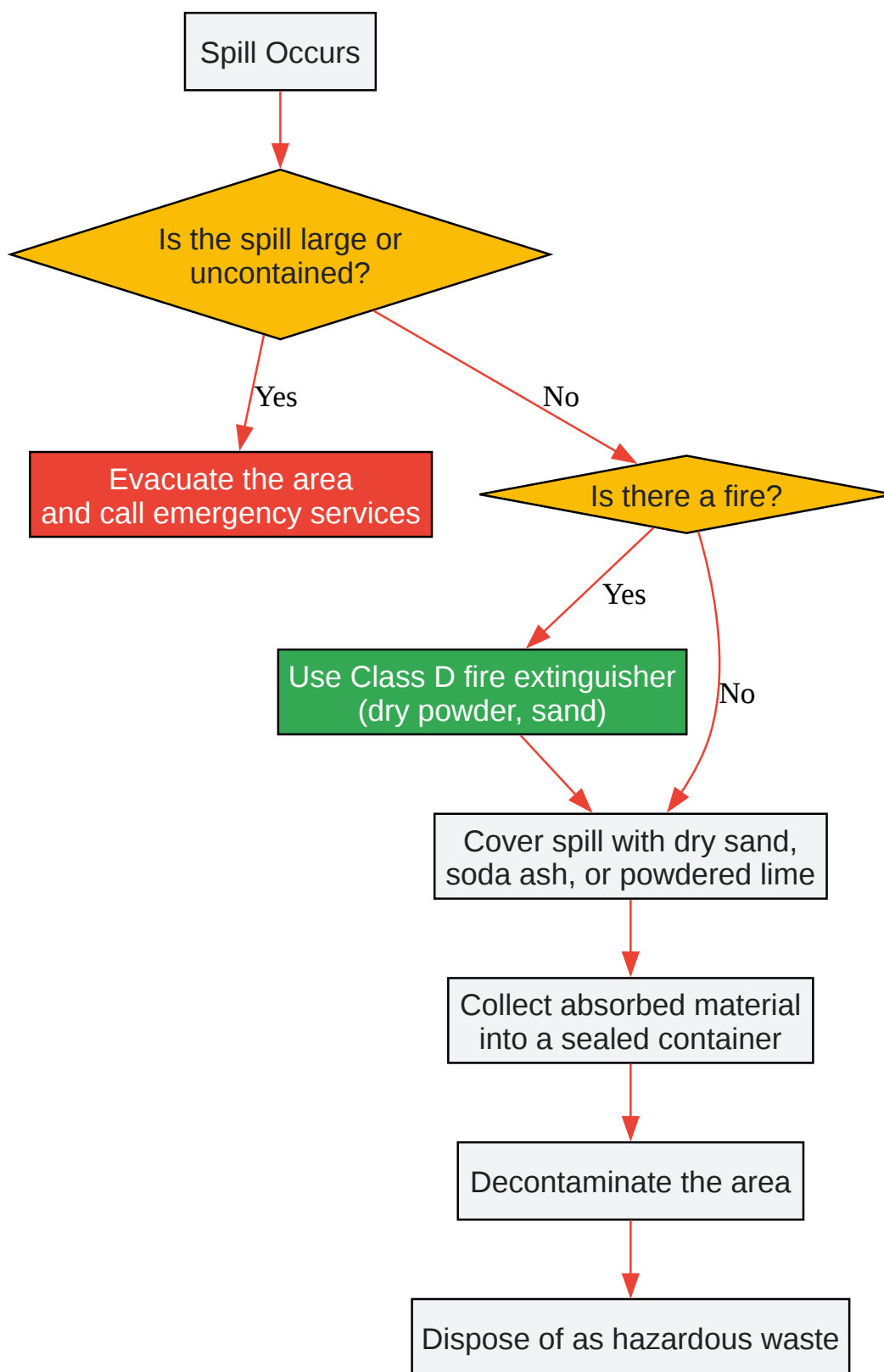
Cannula Transfer (for larger volumes):

- Setup: Use a double-tipped needle (cannula) to transfer the liquid under a positive pressure of inert gas from the reagent bottle to the reaction vessel.
- Procedure: One end of the cannula is inserted through the septum of the reagent bottle, and the other end is inserted into the reaction flask. A gentle positive pressure of inert gas is applied to the reagent bottle to facilitate the transfer.
- Completion: Once the transfer is complete, the cannula is removed and quenched in the same manner as a syringe.

Spill and Emergency Procedures

Spill Response

In the event of a spill, immediate and appropriate action is critical. The following decision tree outlines the general response procedure.



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Decision tree for **ethoxydiisobutylaluminium** spill response.

Firefighting Measures

- Suitable Extinguishing Media: Use a Class D fire extinguisher (for combustible metals), dry sand, soda ash, or powdered lime.
- Unsuitable Extinguishing Media: DO NOT use water, carbon dioxide (unless specified for organometallics), or halogenated extinguishing agents.
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).

First Aid Measures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes, removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal

Storage

- Store **ethoxydiisobutylaluminium** in a cool, dry, well-ventilated area, away from sources of ignition and incompatible materials.
- Containers must be kept tightly sealed under an inert atmosphere.
- Store in a dedicated, fire-resistant cabinet.

Disposal

- Unused or waste **ethoxydiisobutylaluminium** must be quenched before disposal. This should be done by slowly adding the material to a stirred, cooled solution of a less reactive alcohol, such as isopropanol, in an inert solvent.
- All quenched materials and contaminated items must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Chemical Incompatibilities

Ethoxydiisobutylaluminium is incompatible with a wide range of common laboratory chemicals. Contact with these substances can lead to vigorous and potentially explosive reactions.

Incompatible Material
Water
Alcohols
Acids
Oxidizing agents
Halogenated compounds
Air

This guide is intended to provide a comprehensive overview of the safety and handling of **ethoxydiisobutylaluminium**. It is not a substitute for proper training and adherence to institution-specific safety protocols. Always consult the Safety Data Sheet (SDS) provided by the manufacturer before using this or any other hazardous chemical.

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References

- 1. Ethoxydiisobutylaluminium | lookchem [lookchem.com]
- 2. Cas 15769-72-9, ethoxydiisobutylaluminium | lookchem [lookchem.com]
- 3. 15769-72-9 CAS MSDS (ethoxydiisobutylaluminium) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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